

# Evodine: A Technical Guide to Its Natural Sources and Biosynthesis in Plants

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## Compound of Interest

Compound Name: *Evodine*

Cat. No.: *B150146*

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## Abstract

**Evodine**, a furoquinoline alkaloid, is a natural product found predominantly in the plant species *Tetradium ruticarpum*. This technical guide provides a comprehensive overview of the natural sources of **Evodine**, its biosynthetic pathway in plants, and detailed experimental methodologies for its extraction, purification, and quantification. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development, facilitating further investigation into the therapeutic potential of this bioactive compound.

## Natural Sources of Evodine

**Evodine** is primarily isolated from the fruits of *Tetradium ruticarpum* (A. Juss.) T.G. Hartley, a plant belonging to the Rutaceae family. This species was formerly known as *Evodia rutaecarpa* (Juss.) Benth., and much of the scientific literature refers to it by this synonym. The unripe, dried fruits of this plant, known in traditional Chinese medicine as "Wu-Zhu-Yu," are the most significant natural source of **Evodine** and other related alkaloids.<sup>[1][2][3]</sup>

## Quantitative Analysis of Evodine Content

The concentration of **Evodine** in the fruits of *Tetradium ruticarpum* can vary depending on the geographical origin, harvest time, and processing methods.<sup>[4]</sup> Several studies have quantified

the amount of **Evodine** and other major alkaloids in the plant material.

Plant Material	Compound	Concentration Range	Analytical Method	Reference
Fruits of Tetradium ruticarpum	Evodine	Higher concentration compared to evodiamine and rutaecarpine	HPLC	[5]
Crude Extract of Evodia rutaecarpa	Evodiamine	16.56%	HPLC	[6]
Crude Extract of Evodia rutaecarpa	Rutaecarpine	12.62%	HPLC	[6]
Crude Extract of Evodia rutaecarpa	Evocarpine	13.71%	HPLC	[6]

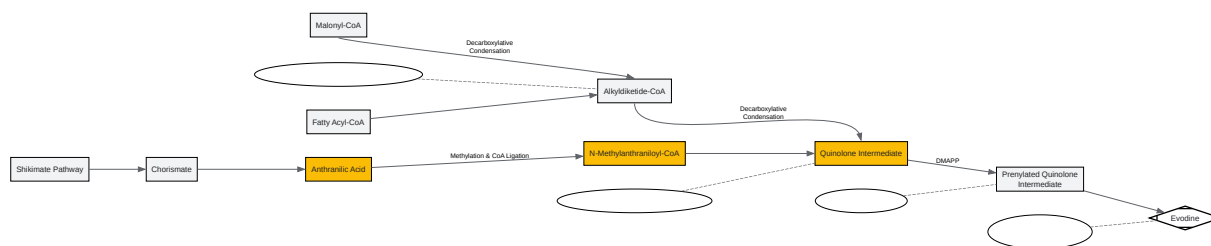
## Biosynthesis of Evodine

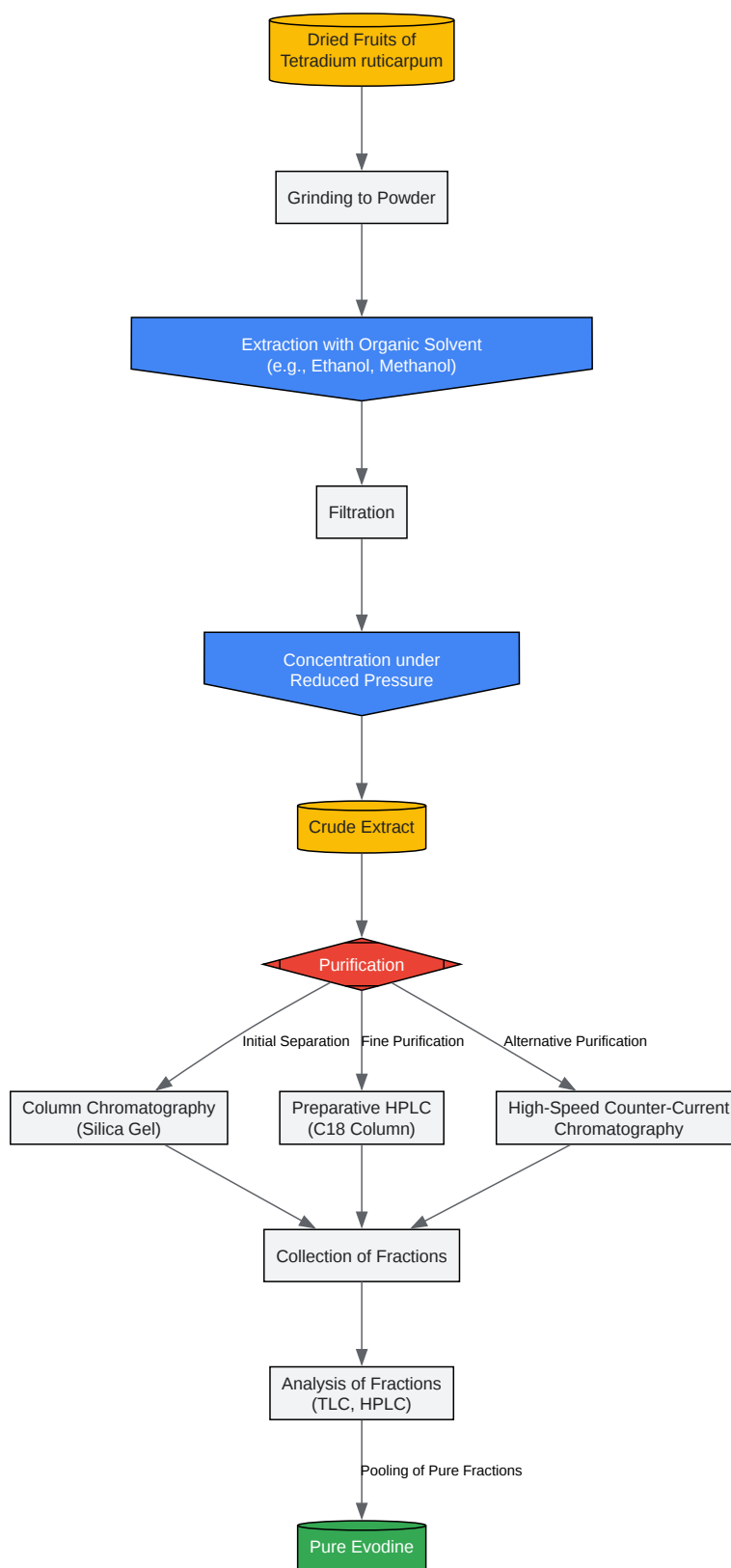
The biosynthesis of **Evodine**, a furoquinoline alkaloid, is believed to originate from the shikimate pathway, with anthranilic acid serving as a key precursor.[7][8] While the complete enzymatic pathway has not been fully elucidated in Tetradium ruticarpum, a proposed pathway can be constructed based on known biosynthetic steps for related quinoline and furoquinoline alkaloids.[7][9][10]

A pivotal study on the biosynthesis of 2-alkylquinolone alkaloids in Evodia rutaecarpa has identified two novel type III polyketide synthases (PKSs): alkyl diketide-CoA synthase (ADS) and alkylquinolone synthase (AQS).[9][10][11] These enzymes are involved in the condensation of N-methylanthraniloyl-CoA and a fatty acyl-CoA with malonyl-CoA to form the quinolone ring structure. This finding provides a strong foundation for understanding the initial steps of **Evodine** biosynthesis.

The formation of the furan ring is thought to occur through the prenylation of a quinoline intermediate, followed by oxidative cyclization.<sup>[7]</sup>

## Proposed Biosynthetic Pathway of Evodine





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